

5-Methylindole-3-Acetic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-(5-methyl-1H-indol-3-yl)acetic acid

Cat. No.: B157909

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Methylindole-3-acetic acid (5-Me-IAA) is a synthetic auxin, a class of plant hormones that play a crucial role in regulating plant growth and development. As a derivative of the natural auxin indole-3-acetic acid (IAA), 5-Me-IAA is of significant interest to researchers in plant biology, agriculture, and pharmacology. Its structural modifications may confer altered activity, stability, and specificity, making it a valuable tool for dissecting auxin signaling pathways and for potential applications in crop improvement and drug development. This technical guide provides an in-depth overview of the physical properties of 5-methylindole-3-acetic acid, detailed experimental protocols for their determination, and a visualization of its role in cellular signaling.

Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of 5-methylindole-3-acetic acid are summarized below. These properties are essential for its handling, formulation, and application in experimental settings.

Quantitative Physical Properties

| Property | Value | Source |
|---------------------------|-----------------------------|------------------|
| Molecular Formula | <chem>C11H11NO2</chem> | --INVALID-LINK-- |
| Molecular Weight | 189.21 g/mol | --INVALID-LINK-- |
| Melting Point | 151 °C | --INVALID-LINK-- |
| Boiling Point (Predicted) | 420.8 ± 30.0 °C at 760 mmHg | --INVALID-LINK-- |
| Density (Predicted) | 1.299 ± 0.06 g/cm³ | --INVALID-LINK-- |
| pKa (Predicted) | 4.53 ± 0.30 | --INVALID-LINK-- |
| Appearance | Yellow to khaki solid | --INVALID-LINK-- |
| CAS Number | 1912-47-6 | --INVALID-LINK-- |

Solubility Profile (Qualitative)

Precise quantitative solubility data for 5-methylindole-3-acetic acid in common laboratory solvents is not readily available in the literature. However, based on the properties of structurally similar indole-3-acetic acid derivatives, a qualitative solubility profile can be inferred:

- Water: Likely sparingly soluble. The parent compound, indole-3-acetic acid, has limited water solubility.
- Methanol: A related compound, 5-methoxy-2-methyl-3-indoleacetic acid, is reported to be soluble in methanol.
- Ethanol & DMSO: Another related compound, 5-hydroxyindole-3-acetic acid, exhibits good solubility in ethanol and DMSO^[1]. Dimethyl sulfoxide (DMSO) is a powerful aprotic solvent capable of dissolving a wide range of organic compounds^[2].

It is recommended to perform small-scale solubility tests to determine the optimal solvent and concentration for specific experimental needs.

Experimental Protocols

The following sections detail generalized experimental procedures for determining the key physical properties of organic compounds like 5-methylindole-3-acetic acid.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a critical indicator of its purity.

Methodology:

- Sample Preparation: A small amount of the dry, crystalline 5-methylindole-3-acetic acid is finely powdered.
- Capillary Loading: The powdered sample is packed into a thin-walled capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.
- Heating: The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as the melting point is approached.
- Observation: The temperature at which the first liquid appears (onset of melting) and the temperature at which the last solid particle disappears (completion of melting) are recorded as the melting point range. A narrow melting range is indicative of high purity.

Solubility Determination (Visual Method)

This method provides a qualitative or semi-quantitative measure of a compound's solubility in various solvents.

Methodology:

- Solvent Dispensing: A fixed volume (e.g., 1 mL) of the desired solvent (water, ethanol, DMSO, methanol) is added to a series of clean test tubes.
- Solute Addition: A pre-weighed amount of 5-methylindole-3-acetic acid (e.g., 1 mg) is added to each test tube.

- Mixing: The tubes are agitated (e.g., vortexed or shaken) for a set period (e.g., 1-2 minutes) at a controlled temperature.
- Observation: The solutions are visually inspected for the presence of undissolved solid.
- Classification:
 - Soluble: No visible solid particles.
 - Partially Soluble: Some solid remains, but a noticeable amount has dissolved.
 - Insoluble: The solid appears largely unchanged.
- Quantification (Optional): For a more quantitative assessment, small increments of the solute can be added until saturation is reached (i.e., solid no longer dissolves).

pKa Determination (Potentiometric Titration)

The acid dissociation constant (pKa) is a measure of the acidity of a compound.

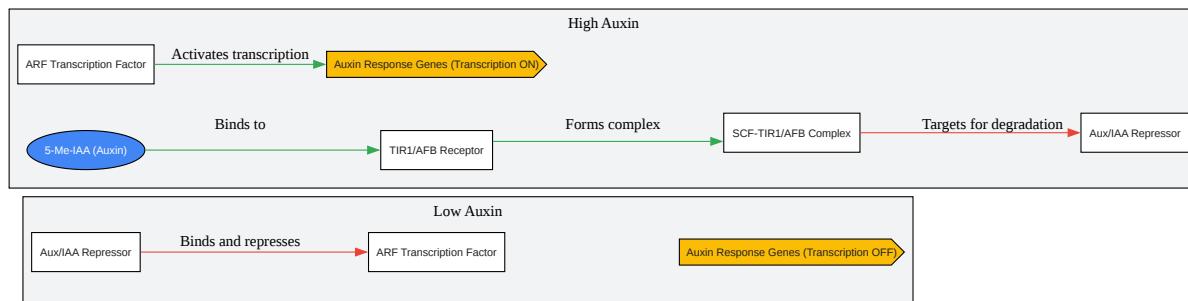
Methodology:

- Solution Preparation: A precise weight of 5-methylindole-3-acetic acid is dissolved in a suitable solvent (e.g., a water/ethanol mixture to ensure solubility).
- Titration Setup: The solution is placed in a beaker with a calibrated pH electrode and a magnetic stirrer.
- Titrant: A standardized solution of a strong base (e.g., 0.1 M NaOH) is used as the titrant.
- Titration: The base is added in small, precise increments, and the pH of the solution is recorded after each addition.
- Data Analysis: A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is the pH at the half-equivalence point, where half of the acid has been neutralized by the base.

Signaling Pathway and Experimental Workflow

Auxin Signaling Pathway

5-Methylindole-3-acetic acid, as an auxin analog, is expected to function through the canonical auxin signaling pathway. This pathway is primarily mediated by three families of proteins: TIR1/AFB F-box proteins (auxin receptors), Aux/IAA transcriptional repressors, and Auxin Response Factor (ARF) transcription factors.

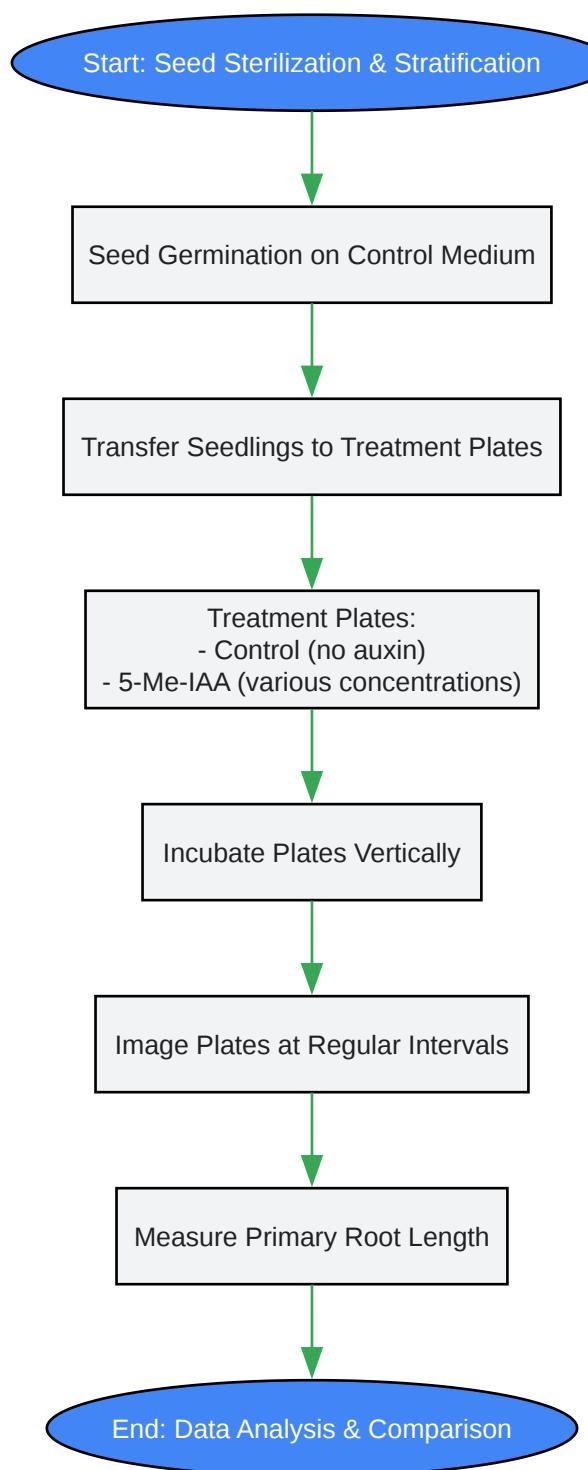


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Caption: Canonical auxin signaling pathway.

Experimental Workflow: Root Elongation Assay

A common method to assess the biological activity of auxin analogs is the root elongation assay, typically performed using *Arabidopsis thaliana* seedlings.



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Caption: Workflow for a root elongation assay.

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References

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